

Navigating FR-188582: A Technical Guide to Solubility and Stability

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For Researchers, Scientists, and Drug Development Professionals

This technical support center provides essential guidance for researchers utilizing **FR-188582**, a potent and selective cyclooxygenase-2 (COX-2) inhibitor. Addressing common challenges related to its solubility and stability, this resource offers troubleshooting advice and frequently asked questions to ensure the integrity and reproducibility of your experiments.

Quick Reference Data

For your convenience, key specifications for FR-188582 are summarized below.

Property	Value	Source
Molecular Weight	332.8 g/mol	[1]
Formula	C16H13CIN2O2S	[1]
CAS Number	189699-82-9	[1]
Mechanism of Action	Selective COX-2 Inhibitor	[1]
IC50 for COX-2	17 nM	[1]

Signaling Pathway of FR-188582

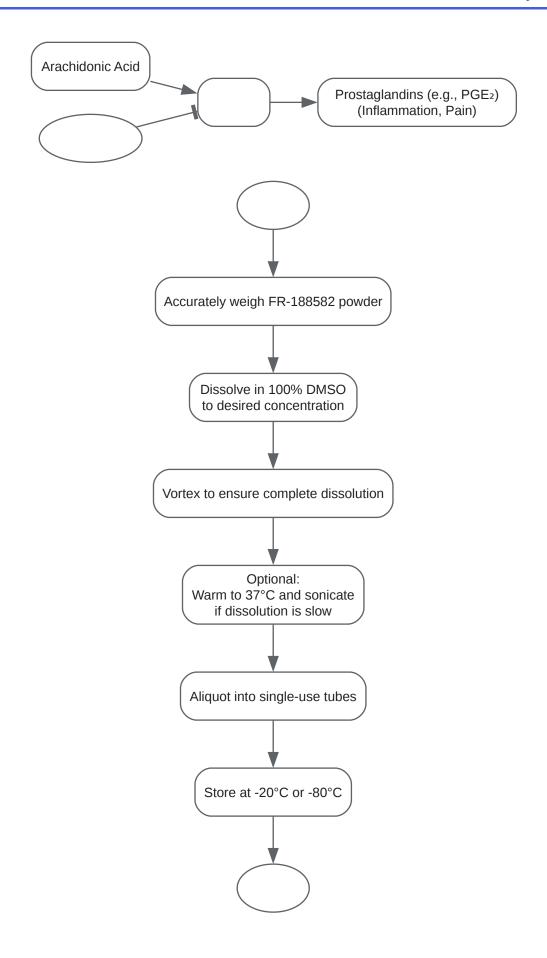


Troubleshooting & Optimization

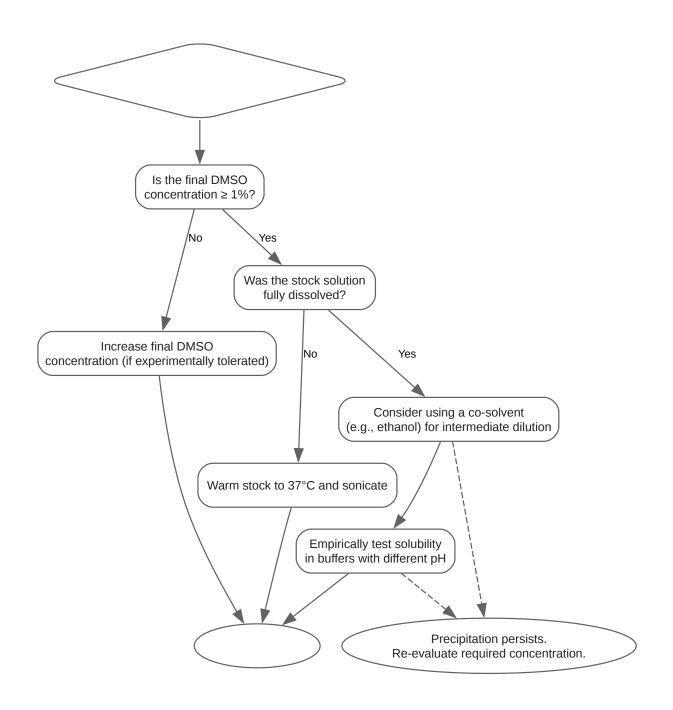
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FR-188582 exerts its anti-inflammatory effects by selectively inhibiting the COX-2 enzyme. This diagram illustrates its position in the arachidonic acid cascade.









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References

- 1. Synthesis and Biological Evaluation of New Diarylpyrazole and Triarylimidazoline Derivatives as Selective COX-2 Inhibitors PubMed [pubmed.ncbi.nlm.nih.gov]
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